

Acetamide-2,2,2-d3 structure and properties

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Compound Focus: Acetamide-2,2,2-d3

CAS No.: 23724-60-9

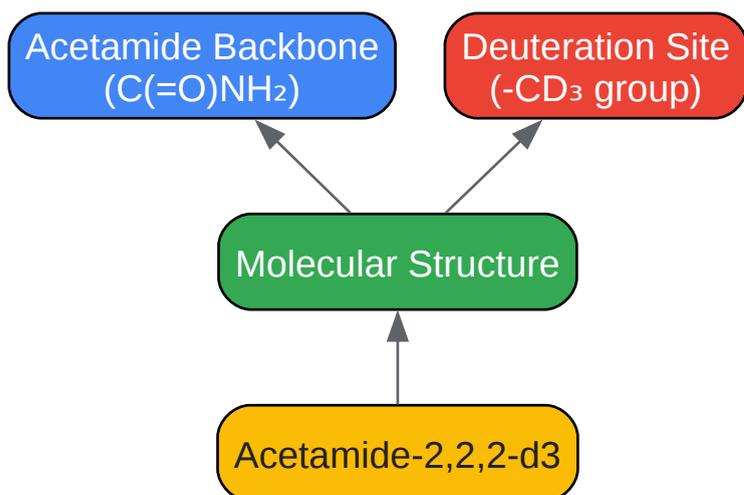
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Chemical Structure & Deuteration

Acetamide-2,2,2-d3, also known as trideuteroacetamide, is a stable isotope derivative of acetamide where the three hydrogen atoms in the methyl group (-CH₃) are replaced by deuterium atoms (-CD₃). Its core structure is based on a simple acetamide backbone [1] [2].

The diagram below illustrates its molecular structure and the site of deuteration.



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Physicochemical Properties

The table below summarizes the key physicochemical properties of **Acetamide-2,2,2-d3**, which are crucial for experimental planning [1] [3].

Property	Value
CAS Number	23724-60-9 [1] [3] [4]
Molecular Formula	C ₂ H ₂ D ₃ NO [1] [4] [2]
Molecular Weight	62.09 g/mol [1] [4] [2]
Appearance	Solid; White to off-white [1] [2]
Melting Point	78-80 °C [1] [3]
Boiling Point	221.1 ± 0.0 °C at 760 mmHg [1]
Density	0.9 ± 0.1 g/cm ³ [1]
LogP	-1.23 [1]
Hydrogen Bond Donor Count	1 [1]
Hydrogen Bond Acceptor Count	1 [1]

Experimental Handling and Protocols

Storage and Handling

- **Storage Condition:** Store the powder at -20°C for 3 years or at 4°C for 2 years. Prepared solvent solutions should be stored at -80°C for 6 months or -20°C for 1 month [1] [2].
- **Shipping Condition:** This product is stable at ambient temperature for a few days during ordinary shipping [1].

Solubility and Formulation

Acetamide-2,2,2-d3 may dissolve in DMSO. If not, other solvents like H₂O, Ethanol, or DMF can be tried [1]. The following table lists common formulations for *in vivo* studies, using minimal product to avoid sample loss [1].

Formulation Type	Composition
Injection 1	DMSO : Tween 80 : Saline = 10 : 5 : 85
Injection 2	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45
Injection 3	DMSO : Corn oil = 10 : 90
Oral 1	Suspend in 0.5% CMC Na (carboxymethylcellulose sodium)
Oral 2	Dissolved in PEG400

Preparation of Stock Solutions

The table below provides a guide for preparing stock solutions [1].

Desired Concentration	Amount of Compound (mg) per 1 mL of Solvent
1 mM	0.062 mg
5 mM	0.310 mg
10 mM	0.621 mg

Research Applications and Notes

- **Primary Use:** This compound is for research use only and is **not for human use** [1] [2]. Its main application is as a **quantitative tracer** or an **internal standard** for analytical techniques like NMR, GC-MS, or LC-MS [2].
- **Deuteration Effect:** Incorporating deuterium can affect a drug's **pharmacokinetics and metabolic properties**. This is a key consideration when using it as a tracer in drug development [1] [2].

Critical Safety Information

- **Safety Warning:** The product carries a **warning** signal word. It is classified as a **Carc. 2** substance, meaning it is suspected of causing cancer [3]. You must consult its Safety Data Sheet (SDS) and adhere to all local safety protocols before handling it.

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References

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